

An In-depth Technical Guide to 2-Chloroacetoacetamide (CAS 631-72-1)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloroacetoacetamide

CAS No.: 67271-66-3

Cat. No.: B1598233

[Get Quote](#)

A Core Building Block for Advanced Chemical Synthesis and Drug Discovery

Authored by: Your Senior Application Scientist

Introduction

In the landscape of modern medicinal chemistry and synthetic research, the demand for versatile, reactive intermediates is perennial. **2-Chloroacetoacetamide** (CAS 631-72-1), also known as 2-chloro-3-oxobutanamide, emerges as a molecule of significant interest. Its structure uniquely combines two highly reactive functional centers: an α -chloro ketone and an amide. This duality makes it a powerful precursor for the synthesis of a diverse array of heterocyclic compounds and complex molecular architectures, positioning it as a valuable tool for researchers, scientists, and professionals in drug development.

This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and potential applications of **2-Chloroacetoacetamide**, grounded in established scientific principles and field-proven insights.

Core Chemical and Physical Properties

A precise understanding of a compound's physical and chemical properties is fundamental to its effective application in a laboratory setting. While extensive experimental data for **2-Chloroacetoacetamide** is not broadly published, we can compile its known attributes and draw informed comparisons with closely related analogues.

Table 1: Physicochemical and Identification Data for **2-Chloroacetoacetamide** and Related Compounds

Property	2-Chloroacetoacetamide	2-Chloro-N-methyl-3-oxobutanamide	2-Chloro-N,N-dimethyl-3-oxobutanamide
CAS Number	631-72-1 (or 67271-66-3)	4116-10-3	5810-11-7
Molecular Formula	C ₄ H ₆ ClNO ₂	C ₅ H ₈ ClNO ₂	C ₆ H ₁₀ ClNO ₂
Molecular Weight	135.55 g/mol [1]	149.58 g/mol [2]	163.60 g/mol [3]
Appearance	-	-	Liquid[3]
Melting Point	Not available	78-80 °C	Not applicable
Boiling Point	Not available	Not available	Not available
Purity	≥98%[1]	≥98%[2]	97%[4]
Storage	Sealed in dry, 2-8°C[1]	Sealed in dry, 2-8°C[2]	-

Synthesis of 2-Chloroacetoacetamide: A Protocol Deep-Dive

The synthesis of **2-Chloroacetoacetamide** is a critical process that requires careful control to ensure high yield and purity, primarily by avoiding the formation of the dichlorinated byproduct. A robust method involves the direct chlorination of acetoacetamide.

Recommended Synthetic Protocol: Chlorination with Trichloroisocyanuric Acid

This method, detailed in patent literature, provides an effective route to **2-Chloroacetoacetamide** with good control over the reaction.[\[5\]](#)

Reaction Scheme:

Trichloroisocyanuric Acid (TCCA)

Isocyanuric Acid (insoluble)

2-Chloroacetoacetamide

Ethanol

Acetoacetamide

[Click to download full resolution via product page](#)Caption: Synthesis of **2-Chloroacetoacetamide** via chlorination.

Materials:

- Acetoacetamide
- Trichloroisocyanuric Acid (TCCA)
- Ethanol
- Acetonitrile (for GC analysis)
- Heptane (for recrystallization)

Step-by-Step Methodology:

- **Reaction Setup:** In a suitable reaction vessel, prepare a mixture of acetoacetamide and ethanol. The recommended weight ratio of ethanol to acetoacetamide is between 3:1 and 10:1.^[5]
- **Chlorination:** Cool the mixture to 0°C. Over a period of one hour, add trichloroisocyanuric acid (TCCA) portion-wise to the stirred mixture. The molar ratio of TCCA to acetoacetamide should be in the range of 0.30 to 0.38.^[5]
- **Reaction Monitoring:** The progress of the reaction can be monitored by gas chromatography (GC).^[5] A sample from the reaction mass can be diluted with acetonitrile for analysis. The disappearance of the starting material and the formation of the product can be tracked.
- **Work-up:** Upon completion of the reaction, the insoluble byproduct, isocyanuric acid, is removed by filtration.^[5]
- **Isolation and Purification:** The filtrate, containing the desired product, is concentrated under reduced pressure to yield crude crystals of **2-Chloroacetoacetamide**.^[5] Further purification can be achieved by recrystallization from a mixed solvent system, such as ethanol and heptane.^[5]

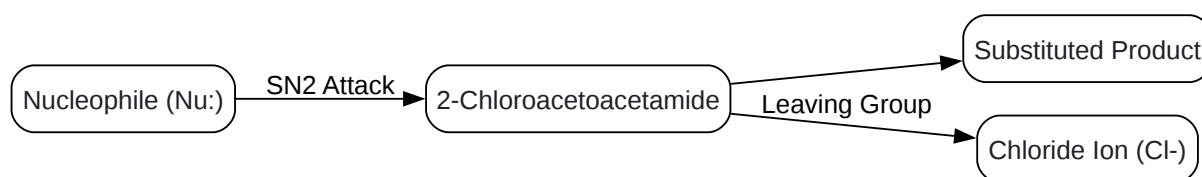
Causality Behind Experimental Choices:

- **Choice of Chlorinating Agent:** TCCA is a solid, easy-to-handle chlorinating agent that offers good control over the reaction compared to gaseous chlorine.

- Solvent: Ethanol is a suitable solvent that dissolves the starting material and facilitates the reaction.
- Temperature Control: Maintaining a low temperature (0°C) during the addition of TCCA is crucial to control the exothermicity of the reaction and to minimize the formation of the dichlorinated byproduct, 2,2-dichloroacetoacetamide.[5]
- Stoichiometry: Using a slight sub-stoichiometric amount of the chlorinating agent helps to prevent over-chlorination.

Chemical Reactivity and Mechanistic Insights

The reactivity of **2-Chloroacetoacetamide** is dominated by the electrophilic nature of the carbon atom bonded to the chlorine atom. This makes it susceptible to nucleophilic substitution reactions, a cornerstone of its utility in synthetic chemistry.



[Click to download full resolution via product page](#)

Caption: General nucleophilic substitution on **2-Chloroacetoacetamide**.

Nucleophilic Substitution Reactions

The α -chloro group is a good leaving group, readily displaced by a variety of nucleophiles. This allows for the introduction of diverse functionalities into the molecule.

- N-Nucleophiles (Amines): Primary and secondary amines react with **2-Chloroacetoacetamide** to form the corresponding α -aminoacetoacetamide derivatives. These reactions are fundamental in the synthesis of various biologically active compounds.
- S-Nucleophiles (Thiols): Thiols and their corresponding thiolates are potent nucleophiles that readily displace the chloride to form thioether derivatives. These sulfur-containing

compounds are of significant interest in medicinal chemistry.

- **O-Nucleophiles (Alcohols, Phenols):** Alkoxides and phenoxides can also serve as nucleophiles, leading to the formation of α -alkoxy or α -aryloxy acetoacetamide derivatives, although they are generally less reactive towards α -chloro amides compared to amines and thiols.

The presence of the adjacent acetyl group can influence the reactivity of the α -carbon, and the amide functionality provides a site for potential intramolecular reactions or hydrogen bonding, which can affect the reaction kinetics and pathways.

Applications in Drug Development and Research

The bifunctional nature of **2-Chloroacetoacetamide** makes it a highly attractive building block in the design and synthesis of novel therapeutic agents and chemical probes.

- **Heterocyclic Synthesis:** The dual reactivity of **2-Chloroacetoacetamide** can be exploited in cyclization reactions to form a variety of heterocyclic scaffolds, which are prevalent in many approved drugs.
- **Fragment-Based Drug Discovery (FBDD):** As a small, reactive fragment, **2-Chloroacetoacetamide** can be used in FBDD campaigns to identify and develop novel inhibitors for various biological targets.
- **Covalent Inhibitors:** The reactive chloroacetamide moiety can be incorporated into larger molecules designed to form covalent bonds with specific amino acid residues (e.g., cysteine) in a protein's active site. This can lead to potent and long-lasting inhibition, a strategy increasingly employed in modern drug design.

While specific examples of marketed drugs derived directly from **2-Chloroacetoacetamide** are not readily found in the literature, the broader class of chloroacetamides are well-established intermediates in the pharmaceutical industry.[4]

Analytical Characterization

Accurate analytical characterization is essential for confirming the identity and purity of **2-Chloroacetoacetamide**.

- Gas Chromatography (GC): As demonstrated in the patent literature, GC is a suitable technique for monitoring the synthesis of **2-Chloroacetoacetamide**.^[5] The retention times for acetoacetamide, **2-chloroacetoacetamide**, and 2,2-dichloroacetoacetamide on a specific column provide a clear method for assessing reaction progress and product purity.^[5]
- High-Performance Liquid Chromatography (HPLC): Reverse-phase HPLC can be employed for the analysis of **2-Chloroacetoacetamide** and its derivatives.^[6]
- Spectroscopic Methods:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would provide definitive structural information. The ^1H NMR spectrum is expected to show distinct signals for the methyl protons of the acetyl group, the methylene protons adjacent to the chlorine, and the amide protons.
 - Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands for the N-H stretch, the C=O stretches of the ketone and amide, and the C-Cl stretch.
 - Mass Spectrometry (MS): Mass spectrometry is crucial for confirming the molecular weight of the compound. The isotopic pattern of chlorine ($^{35}\text{Cl}/^{37}\text{Cl}$ in a ~3:1 ratio) would result in a characteristic M+2 peak.

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for **2-Chloroacetoacetamide** is not widely available, data from the closely related 2-chloro-N,N-dimethyl-3-oxobutanamide and the parent compound 2-chloroacetamide provide essential guidance for safe handling.

Table 2: Hazard Information for Related Compounds

Hazard Statement	2-Chloro-N,N-dimethyl-3-oxobutanamide[7]	2-Chloroacetamide[8]
Acute Toxicity (Oral)	Harmful if swallowed (H302)	Toxic if swallowed (H301)
Skin Corrosion/Irritation	Causes skin irritation (H315)	May cause skin sensitization (H317)
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	-
Respiratory Irritation	May cause respiratory irritation (H335)	-
Reproductive Toxicity	-	Suspected of damaging fertility (H361f)

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Handling: Avoid inhalation of dust or vapors and prevent contact with skin and eyes. Do not eat, drink, or smoke in the work area.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

2-Chloroacetoacetamide (CAS 631-72-1) is a synthetically valuable compound with significant potential in drug discovery and chemical research. Its dual functionality as an α -chloro ketone and an amide offers a versatile platform for the construction of complex molecular architectures. While there are gaps in the publicly available data for this specific molecule, this guide provides a solid foundation for its synthesis, handling, and application by leveraging data from closely related compounds and established chemical principles. As research in medicinal

chemistry continues to evolve, the utility of such reactive and versatile building blocks will undoubtedly expand, making a thorough understanding of their properties and reactivity more crucial than ever.

References

- PubChem. (n.d.). 2-Chloro-N,N-dimethyl-3-oxobutanamide. Retrieved from [[Link](#)]
- MP Biomedicals. (n.d.). 2-Chloroacetamide. Retrieved from [[Link](#)]
- Ueki, K., & Ishikawa, J. (2019). Method for producing **2-chloroacetoacetamide**. (WO2019146508A1). Google Patents.
- SIELC Technologies. (2018, February 16). Separation of 2-Chloro-N,N-dimethyl-3-oxobutanamide on Newcrom R1 HPLC column. Retrieved from [[Link](#)]
- CP Lab Safety. (n.d.). 2-Chloroacetamide, 500 grams, Each. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]
- 2. chemscene.com [chemscene.com]
- 3. 2-Chloro-N,N-dimethyl-3-oxobutanamide | C₆H₁₀ClNO₂ | CID 93011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-chloro-N,N-dimethyl-3-oxobutanamide | CymitQuimica [cymitquimica.com]
- 5. Chloroacetamide - Wikipedia [en.wikipedia.org]
- 6. 2-Chloro-N,N-dimethyl-3-oxobutanamide | SIELC Technologies [sielc.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. Chloroacetamide | ClCH₂CONH₂ | CID 6580 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloroacetoacetamide (CAS 631-72-1)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1598233/docs#an-in-depth-technical-guide-to-2-chloroacetoacetamide-cas-631-72-1\]](https://www.benchchem.com/product/b1598233/docs#an-in-depth-technical-guide-to-2-chloroacetoacetamide-cas-631-72-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)